

"Tenofovir-C3-O-C15-CF3 ammonium" molecular weight and formula

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Compound of Interest

Compound Name: *Tenofovir-C3-O-C15-CF3
ammonium*

Cat. No.: *B13914339*

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In-Depth Technical Guide: Tenofovir-C3-O-C15-CF3 Ammonium

This technical guide provides a comprehensive overview of the molecular properties, mechanism of action, and putative experimental evaluation of **Tenofovir-C3-O-C15-CF3 ammonium**, a novel prodrug of the antiretroviral agent tenofovir. This document is intended for researchers, scientists, and professionals involved in the field of drug development and infectious diseases.

Core Molecular Data

The fundamental molecular characteristics of **Tenofovir-C3-O-C15-CF3 ammonium** are summarized below. This information is critical for a range of experimental procedures, including dosage calculations and analytical method development.

Property	Value
Molecular Formula	C ₂₈ H ₅₂ F ₃ N ₆ O ₅ P
Molecular Weight	640.72 g/mol
CAS Number	2611373-80-7

Putative Mechanism of Action and Signaling Pathway

Tenofovir-C3-O-C15-CF3 ammonium is a prodrug of tenofovir, a potent nucleotide reverse transcriptase inhibitor (NRTI). Upon administration, it is anticipated to undergo intracellular metabolism to its active form, tenofovir diphosphate. This active metabolite acts as a competitive inhibitor of the viral reverse transcriptase enzyme, a critical component for the replication of retroviruses such as HIV. By mimicking the natural substrate, deoxyadenosine triphosphate, tenofovir diphosphate is incorporated into the nascent viral DNA chain. However, due to the lack of a 3'-hydroxyl group, it acts as a chain terminator, effectively halting DNA synthesis and preventing viral replication.

Figure 1: Proposed Mechanism of Action of Tenofovir-C3-O-C15-CF3 Ammonium

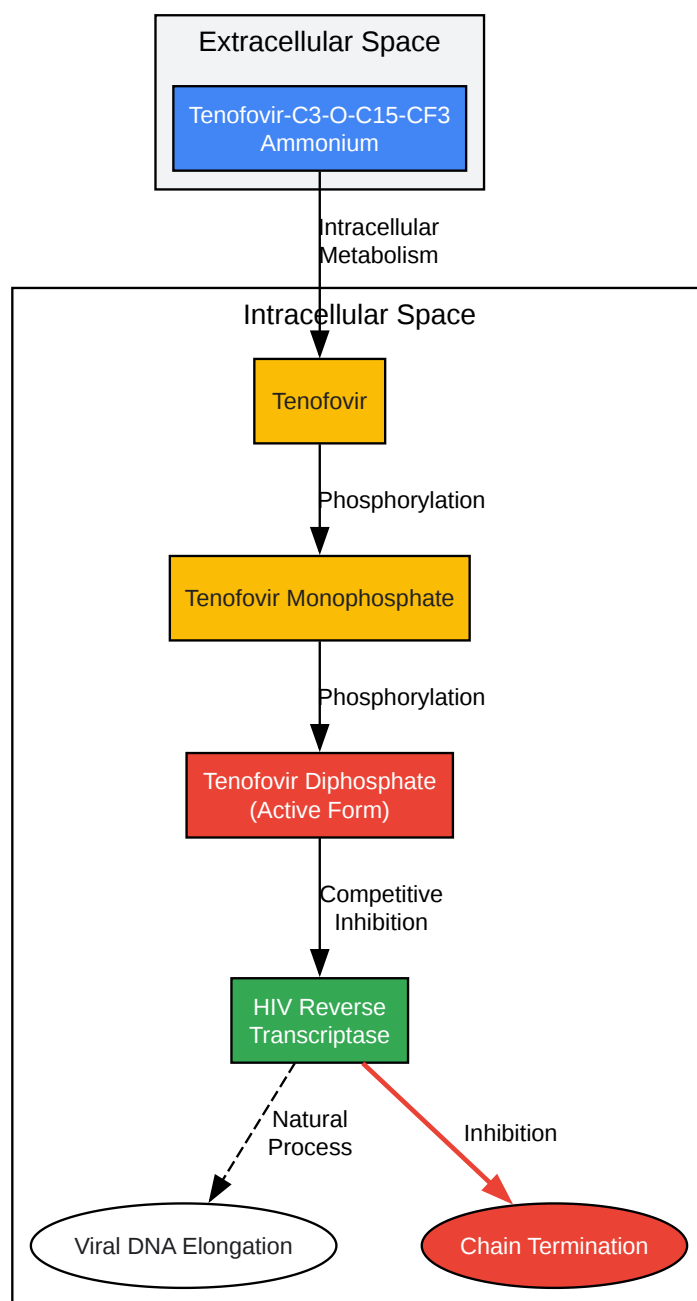


Figure 2: General Synthetic Workflow for a Tenofovir Prodrug

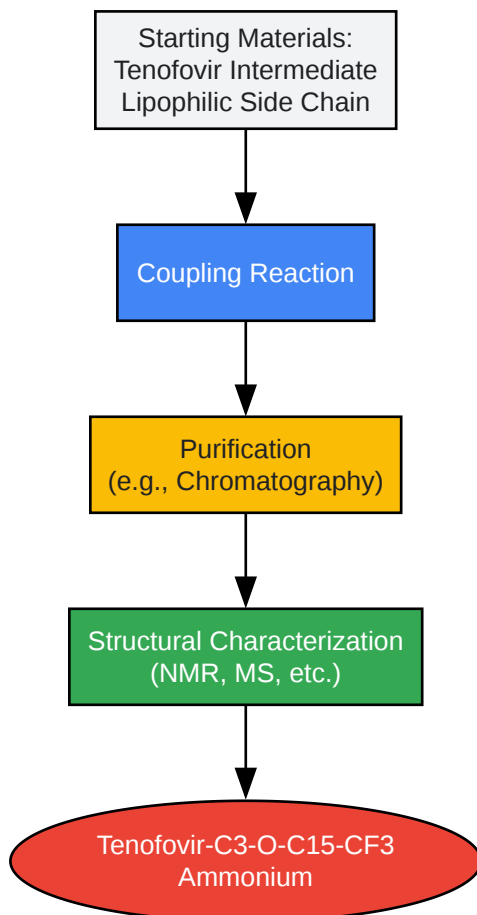


Figure 3: Workflow for In Vitro Anti-HIV Activity Assay

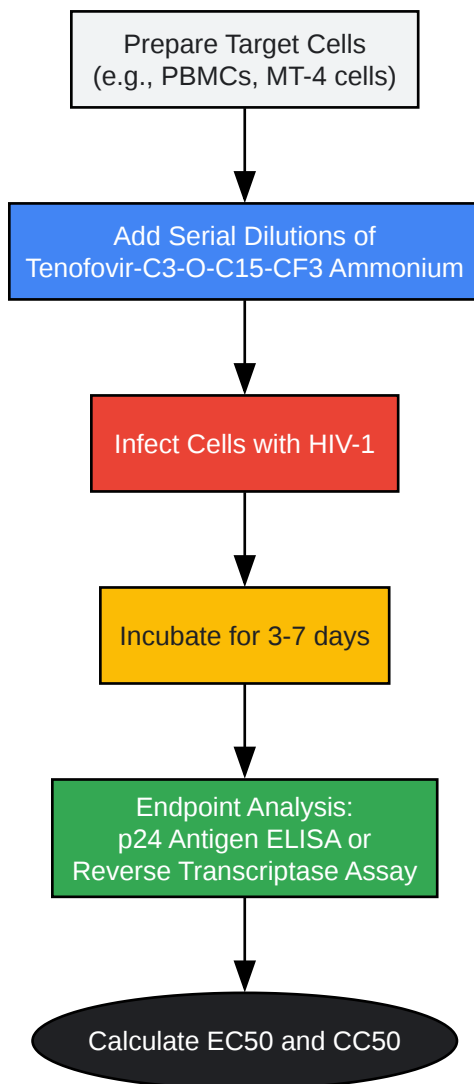
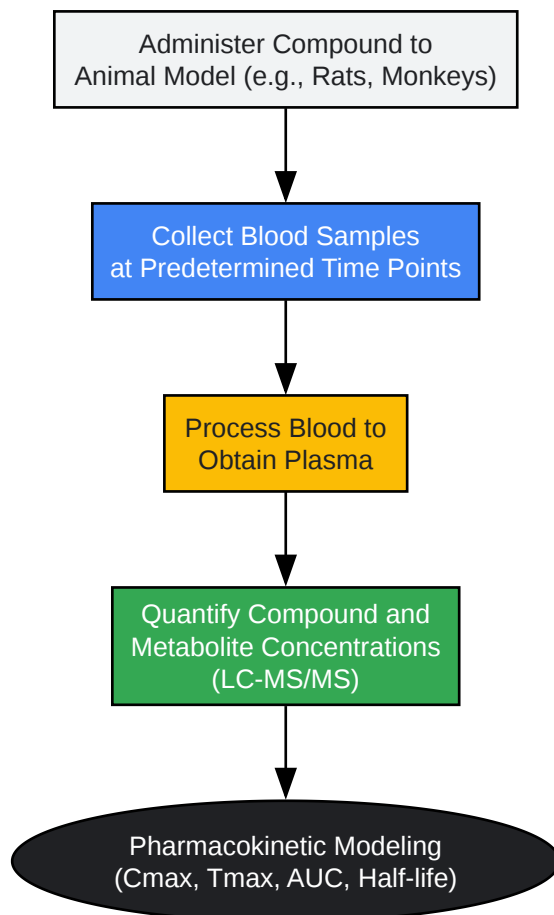


Figure 4: Workflow for In Vivo Pharmacokinetic Study



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